

Comprehensive Structure Elucidation of 2-Bromo-3,6-dichlorobenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-3,6-dichlorobenzaldehyde

CAS No.: 1114809-26-5

Cat. No.: B1446533

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Introduction & Structural Context

2-Bromo-3,6-dichlorobenzaldehyde (CAS: 1114809-26-5) is a penta-substituted benzene derivative.^{[1][2]} Its high degree of halogenation creates a unique electronic and steric environment, making regiochemical assignment challenging but critical. In drug development, this molecule serves as a scaffold for fusing heterocyclic rings; misidentification of the halogen positions (regioisomerism) can lead to dead-end synthetic routes.

The Core Challenge

The primary difficulty lies in distinguishing the target molecule from its isomers (e.g., 2-bromo-3,5-dichloro- or 2-bromo-4,5-dichlorobenzaldehyde).^{[1][2]} Standard ¹H NMR alone is insufficient without a logical analysis of coupling constants and Nuclear Overhauser Effects (NOE), as all isomers possess distinct proton environments.

Theoretical Framework: Predictive Analytics

Before wet-lab analysis, we establish the expected spectral signature based on substituent effects.^[2]

Substituent Increment Analysis (¹H NMR)

We analyze the benzene ring with the aldehyde carbon defined as C1.

- C1: Formyl group (-CHO)^{[1][2]}
- C2: Bromine (-Br)^{[2][3]}
- C3: Chlorine (-Cl)^{[1][2]}
- C4: Proton (H4)
- C5: Proton (H5)
- C6: Chlorine (-Cl)^{[1][2]}

Predicted Coupling: The protons at C4 and C5 are adjacent. They constitute an AB spin system (or AX depending on the shift difference).

- Multiplicity: Two doublets.
- Coupling Constant (): Expect 8.0 – 9.0 Hz (characteristic of ortho coupling).^[2]
- Note: This immediately rules out isomers with meta (J ~2 Hz) or para (J ~0 Hz) protons.^[2]

Predicted Chemical Shifts (δ):

- H4: Para to the electron-withdrawing Aldehyde (-CHO) and ortho to Chlorine.^{[1][2]} The para-CHO effect causes significant deshielding.
 - Prediction: δ 7.6 – 7.8 ppm
- H5: Meta to Aldehyde, but ortho to Chlorine and para to Bromine.^[2]

- Prediction: δ 7.4 – 7.6 ppm
- Aldehyde Proton:
 - Prediction: δ 10.3 – 10.5 ppm (Singlet).^[2]

Spectroscopic Analysis & Protocols

Mass Spectrometry (MS): The Halogen Fingerprint

The presence of one Bromine and two Chlorines creates a distinctive isotopic envelope due to the natural abundance of

(approx 1:1) and

(approx 3:1).^[2]

Protocol: Acquire High-Resolution Mass Spectrometry (HRMS) data using ESI+ or EI ionization.^[1]^[2] Focus on the molecular ion cluster

.

Isotope Pattern Verification Table:

Ion	Mass Composition	Relative Intensity (Approx)	Diagnostic Value
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| M |

| 100% | Base Peak | | M+2 |

+

| ~163% | Highest Peak (Due to Br + 2Cl overlap) | | M+4 |

+

| ~75% | Significant abundance | | M+6 |

| ~11% | Small but visible |

Self-Validating Logic: If the M+2 peak is not significantly higher than the M peak (approx 1.6x), the stoichiometry of 1Br + 2Cl is incorrect.

Infrared Spectroscopy (IR)

Protocol: Prepare a KBr pellet or use ATR-FTIR on the solid sample.[\[2\]](#)

- C=O Stretch: Look for a strong, sharp band at 1680–1700 cm^{-1} .[\[2\]](#) The conjugation with the benzene ring and the ortho-halogens will slightly lower the frequency compared to non-conjugated aldehydes.
- C-X Stretch: Strong bands in the 600–800 cm^{-1} region confirm the presence of heavy halogens (C-Cl and C-Br).

Nuclear Magnetic Resonance (NMR) - The Definitive Proof

This is the critical step to determine regiochemistry.

Experiment A: ^1H NMR (Proton)

Observation:

- Aldehyde: Singlet at ~10.4 ppm.
- Aromatic Region: Two doublets with

.

Logical Gate:

- If

(Meta)

REJECT (Indicates 2-Br-3,5-Cl isomer).[\[2\]](#)
- If Singlets (Para)

REJECT (Indicates 2-Br-4,5-Cl isomer).[\[1\]](#)[\[2\]](#)

- If

(Ortho)

PROCEED (Consistent with 2-Br-3,6-Cl).[2]

Experiment B: 1D NOE / 2D NOESY (Regiochemistry Confirmation)

This is the "Smoking Gun" experiment.

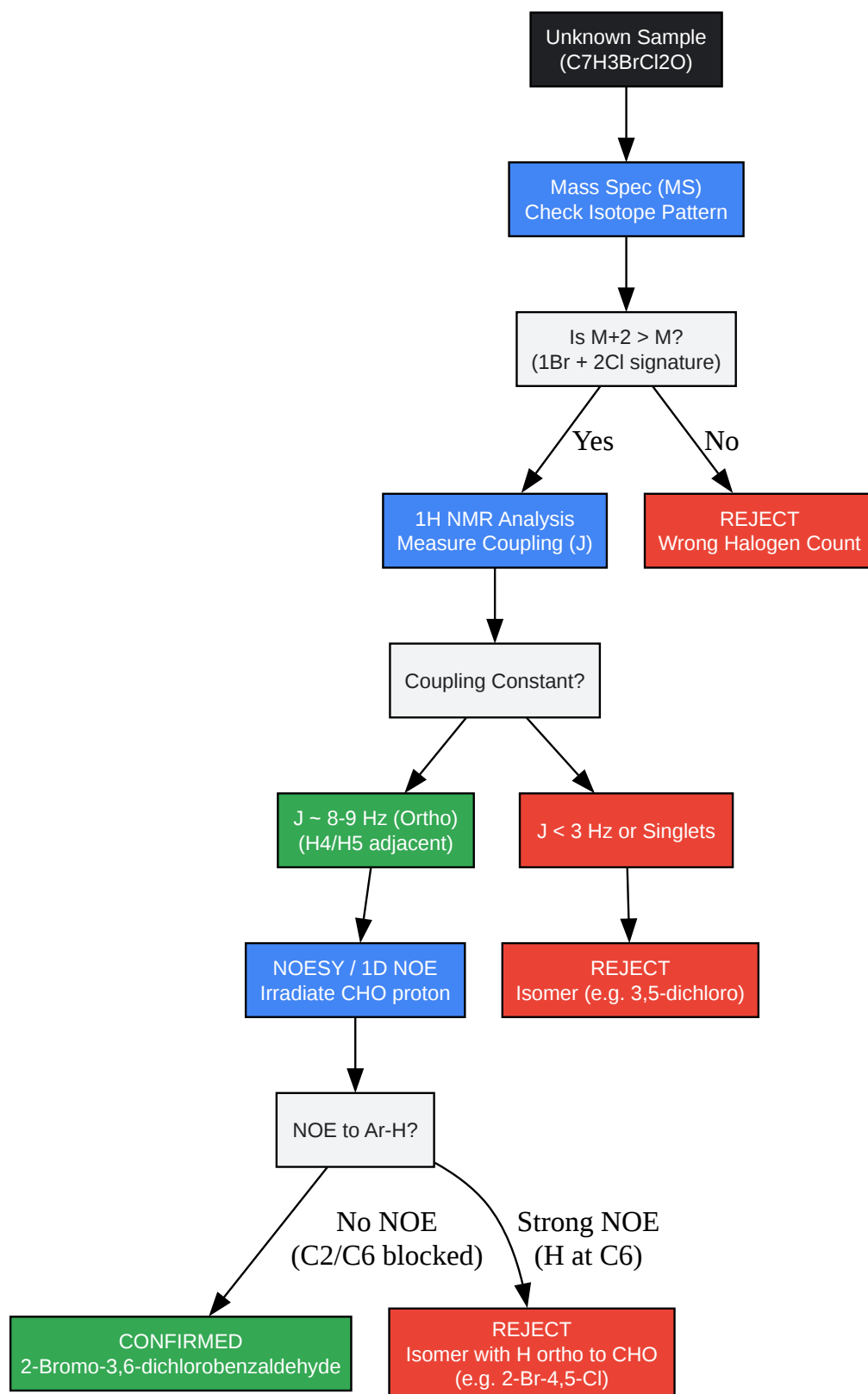
- Hypothesis: In **2-Bromo-3,6-dichlorobenzaldehyde**, the aldehyde group at C1 is flanked by Bromine at C2 and Chlorine at C6.[1][2]
- Consequence: There are NO protons ortho to the aldehyde group.
- Expected Result: Irradiation of the aldehyde proton (~10.4 ppm) should show zero NOE enhancement of the aromatic signals.

Contrast with Isomers:

- If the structure were 2-Bromo-3,4-dichlorobenzaldehyde, a proton would exist at C6 (ortho to CHO).[1][2] Irradiation of CHO would show a strong NOE to the H6 doublet.

Visualizing the Elucidation Logic

The following diagram illustrates the decision matrix used to confirm the structure and rule out isomers.



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Caption: Logical decision tree for distinguishing **2-Bromo-3,6-dichlorobenzaldehyde** from its regioisomers.

Synthesis Validation

To ensure the trustworthiness of the material, the synthesis route provides chemical context.

- Route: Hydrolysis of 2-bromo-3,6-dichlorobenzyl bromide or oxidation of 2-bromo-3,6-dichlorotoluene.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Validation: If the starting material (e.g., 2-bromo-3,6-dichlorotoluene) is commercially sourced and certified, the retention of the halogen pattern during oxidation (which does not typically cause migration) supports the structural assignment.

Summary of Key Data Points

Parameter	Value / Characteristic
Molecular Formula	C
	H
	BrCl
	O
Molecular Weight	253.91 g/mol
¹ H NMR (DMSO-d ₆)	~10.4 (s, 1H), 7.8 (d, 1H), 7.6 (d, 1H)
Coupling Constant	Hz (Ortho)
NOE Signal	None between CHO and Ar-H
Appearance	Solid (typically off-white to pale yellow)

References

- PubChem.**2-Bromo-3,6-dichlorobenzaldehyde** (Compound).[\[1\]](#)[\[2\]](#) National Library of Medicine.[\[2\]](#) Available at: [\[Link\]](#)

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds.

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Sources

- 1. [873983-89-2|2-Bromo-3,5-dichlorobenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- 2. [2-Bromo-1,4-dichlorobenzene | C6H3BrCl2 | CID 15033 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. [CN106699526A - Method of preparing 2,4-dichlorobenzaldehyde through continuous oxidation of 2,4-dichlorotoluene - Google Patents \[patents.google.com\]](#)
- 4. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
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